

Essential Safety and Operational Guide for Handling Fmoc-N-Me-Ile-OH

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Compound of Interest

Compound Name: Fmoc-N-Me-Ile-OH

Cat. No.: B557328

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Fmoc-N-Me-Ile-OH** (Fmoc-N-methyl-L-isoleucine). It is intended for researchers, scientists, and drug development professionals to ensure laboratory safety and proper chemical management. While a comprehensive Safety Data Sheet (SDS) for this specific compound is not readily available, the following procedures are based on information for structurally similar Fmoc-protected amino acids and established protocols for solid-phase peptide synthesis (SPPS).

Immediate Safety and Hazard Information

Fmoc-N-Me-Ile-OH is a combustible solid and should be handled with care.^[1] Although detailed toxicological data is not available, it is prudent to treat it as a potential irritant.^[2] General safety guidelines for handling chemicals of this nature should be strictly followed.

Personal Protective Equipment (PPE):

Proper PPE is mandatory to minimize exposure. The following table summarizes the required protective gear for handling **Fmoc-N-Me-Ile-OH** in both solid and solution forms.

PPE Category	Specification	Purpose
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Protects eyes from dust particles and splashes.
Hand Protection	Disposable nitrile gloves.	Protects skin from incidental contact. For prolonged contact, consult the glove manufacturer's chemical resistance data.
Body Protection	Standard laboratory coat.	Protects skin and clothing from spills and contamination.
Respiratory Protection	A NIOSH-approved N95 respirator may be necessary if engineering controls are insufficient to control dust or aerosols, especially when handling the powder outside of a fume hood.	Prevents inhalation of fine particles.

Storage and Handling:

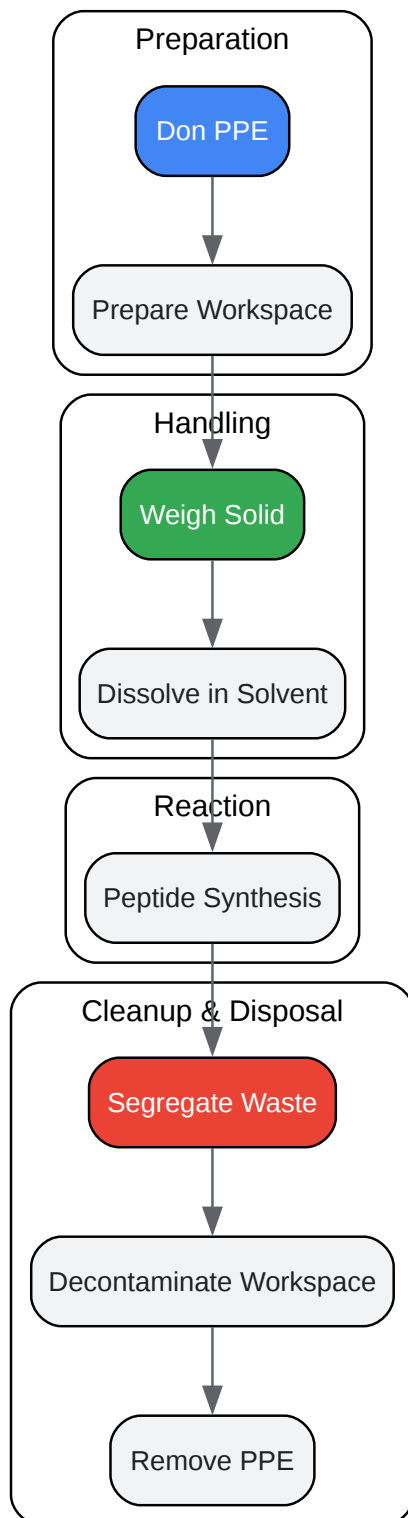
Parameter	Guideline	Source(s)
Storage Temperature	2-8°C	[1] [3]
Storage Conditions	Keep container tightly closed in a dry and well-ventilated place.	
Incompatibilities	Strong oxidizing agents.	
Appearance	White to off-white or yellowish powder/solid.	[3]
Molecular Formula	C ₂₂ H ₂₅ NO ₄	[1] [3]
Molecular Weight	367.44 g/mol	[1]

Operational Procedures

A systematic approach to handling **Fmoc-N-Me-Ile-OH** is crucial for both safety and experimental integrity.

Experimental Workflow:

Workflow for Handling Fmoc-N-Me-Ile-OH

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A high-level workflow for the safe handling of **Fmoc-N-Me-Ile-OH**.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
 - Confirm the location of the nearest safety shower and eyewash station.
 - Don all required PPE as specified in the table above.
- Handling Solid **Fmoc-N-Me-Ile-OH**:
 - Weigh the solid powder in a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
 - Use appropriate tools (e.g., spatula, weighing paper) to handle the solid. Avoid creating dust.
- Handling **Fmoc-N-Me-Ile-OH** in Solution:
 - When dissolving the solid, add the solvent slowly to the solid to prevent splashing.
 - Keep containers with the solution sealed when not in use to prevent vapor release.

Spill Cleanup Protocol:

In the event of a spill, follow these steps:

- Evacuate and Ventilate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity and ensure adequate ventilation.
- Containment: For a solid spill, carefully sweep or scoop the material into a designated hazardous waste container, avoiding dust generation. For a liquid spill, absorb with an inert material (e.g., vermiculite, sand) and place it in the hazardous waste container.
- Decontamination: Clean the spill area with a suitable solvent and then with soap and water. All cleaning materials should be disposed of as hazardous waste.

- Reporting: Report all spills to the laboratory supervisor and follow institutional protocols.

Disposal Plan

Proper disposal of **Fmoc-N-Me-Ile-OH** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance. All waste should be treated as hazardous unless determined otherwise by your institution's environmental health and safety department.^[4]

Waste Segregation:

Proper segregation of waste streams is essential to avoid hazardous reactions.^[5] The following categories of waste are typically generated during peptide synthesis using Fmoc-amino acids:

- Solid Waste: Unused or expired **Fmoc-N-Me-Ile-OH**, contaminated consumables (e.g., gloves, weighing paper, pipette tips), and the resin support after peptide cleavage.
- Non-Halogenated Solvent Waste: Solvents such as dimethylformamide (DMF) and acetonitrile (ACN).
- Halogenated Solvent Waste: Solvents such as dichloromethane (DCM).
- Acidic Waste: Cleavage cocktails containing trifluoroacetic acid (TFA).^[5]
- Basic Waste: Solutions containing piperidine used for Fmoc deprotection.^[5]

Step-by-Step Disposal Procedures:

- Solid Waste Disposal:
 - Collection: Collect all solid waste in a dedicated, clearly labeled, and sealed hazardous waste container.^[4]
 - Labeling: The container must be labeled as "Hazardous Waste" with the full chemical name "**Fmoc-N-Me-Ile-OH**" and the primary hazards.
 - Storage and Disposal: Store the container in a designated hazardous waste accumulation area and arrange for disposal through your institution's hazardous waste management

program.[4]

- Liquid Waste Disposal:
 - Collection: Collect each category of liquid waste in separate, dedicated, and properly labeled hazardous waste containers. Do not mix incompatible waste streams.[4]
 - Labeling: Clearly label each container with "Hazardous Waste" and list all chemical constituents (e.g., "Piperidine/DMF waste from Fmoc deprotection").[4]
 - Storage and Disposal: Keep liquid waste containers tightly sealed and stored in secondary containment. Arrange for pickup and disposal through your institution's environmental health and safety office.

Disclaimer: The information provided in this guide is based on available data for similar compounds and general laboratory safety practices. It is not a substitute for a formal hazard assessment. Always consult the information provided by the supplier and your institution's specific safety protocols before handling any chemical.

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References

- 1. Fmoc-N-Me-Ile-OH = 98 HPLC sum of enantiomers 138775-22-1 [sigmaaldrich.com]
- 2. advancedchemtech.com [advancedchemtech.com]
- 3. chemimpex.com [chemimpex.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
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